

Application Notes and Protocols for Sophoraflavanone G in Cell Culture

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Compound of Interest

Compound Name: Sophoraflavanone I

Cat. No.: B12301720

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These application notes provide detailed protocols for the dissolution and use of Sophoraflavanone G in cell culture experiments. Sophoraflavanone G, a flavonoid isolated from *Sophora flavescens*, has demonstrated a range of biological activities, including anti-tumor, anti-inflammatory, and antimicrobial effects[1][2][3]. Accurate and consistent preparation of Sophoraflavanone G solutions is critical for obtaining reproducible experimental results.

Data Presentation: Solubility and Storage

Proper solubilization and storage are paramount for maintaining the biological activity of Sophoraflavanone G. The following table summarizes its solubility in common laboratory solvents and recommended storage conditions.

Parameter	Value	Source
Molecular Weight	424.49 g/mol	[2][4][5]
Solubility in DMSO	30 mg/mL to 250 mg/mL (equivalent to ~70.67 mM to 588.94 mM)	[1][2][5][6]
Solubility in DMF	30 mg/mL	[6]
Solubility in Ethanol	20 mg/mL	[6]
Recommended Stock Solution Storage Temperature	-20°C or -80°C	[1][2][4][5]
Stock Solution Stability at -20°C	Up to 1 month	[2]
Stock Solution Stability at -80°C	Up to 6 months	[2]

Experimental Protocols

This section details the recommended procedure for preparing a Sophoraflavanone G stock solution and subsequently diluting it for use in cell culture experiments.

Materials

- Sophoraflavanone G powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath
- Cell culture medium appropriate for the cell line

- Sterile, filtered serological pipettes and tubes for dilution

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Pre-warming and Weighing: Allow the vial of Sophoraflavanone G powder to equilibrate to room temperature before opening to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. The molecular weight of Sophoraflavanone G is 424.49 g/mol . For 1 mg of Sophoraflavanone G:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molar Concentration (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 424.49 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 235.6 \mu\text{L}$
- Dissolution: Add the calculated volume of cell culture grade DMSO to the vial containing the Sophoraflavanone G powder.
- Aiding Solubilization: To ensure complete dissolution, vortex the solution vigorously. If particulates are still visible, you can warm the tube to 37°C and sonicate in an ultrasonic bath for a short period[2][5].
- Sterilization: While DMSO at high concentrations is generally sterile, for stringent cell culture applications, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles[1][2]. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage[2].

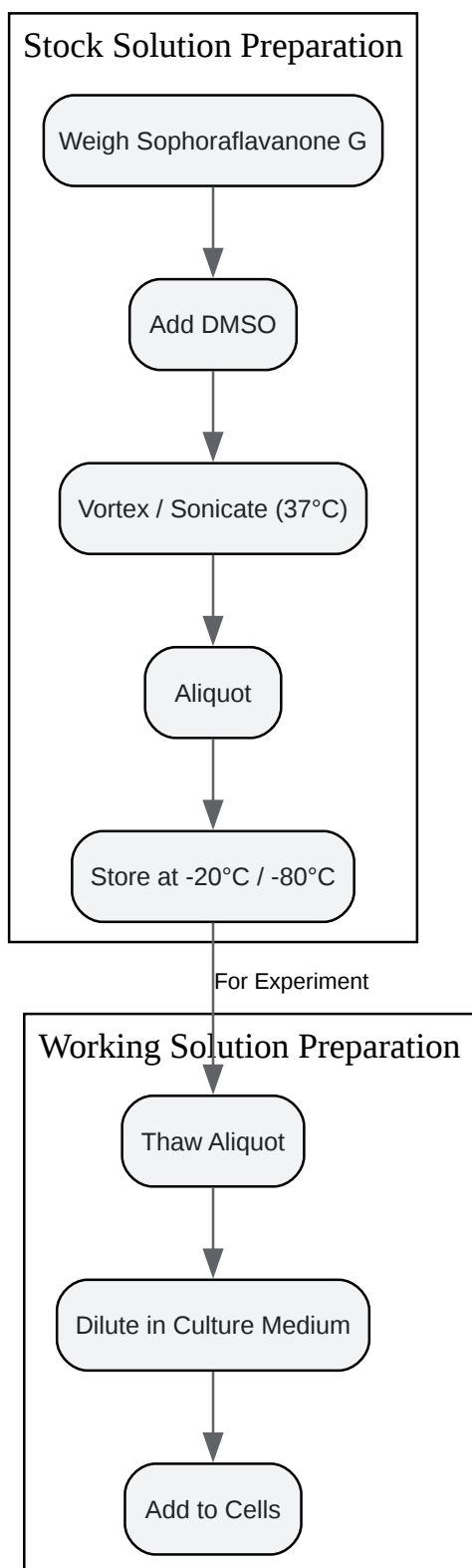
Protocol for Preparing Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the Sophoraflavanone G stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.

- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells. For example, to achieve a 10 μ M final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., 1 μ L of stock solution in 1 mL of medium), resulting in a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (without Sophoraflavanone G) to the cell culture medium to account for any effects of the solvent on the cells.
- Application to Cells: Remove the existing medium from your cell cultures and replace it with the medium containing the desired concentration of Sophoraflavanone G or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration.

Visualizations

Workflow for Sophoraflavanone G Solution Preparation

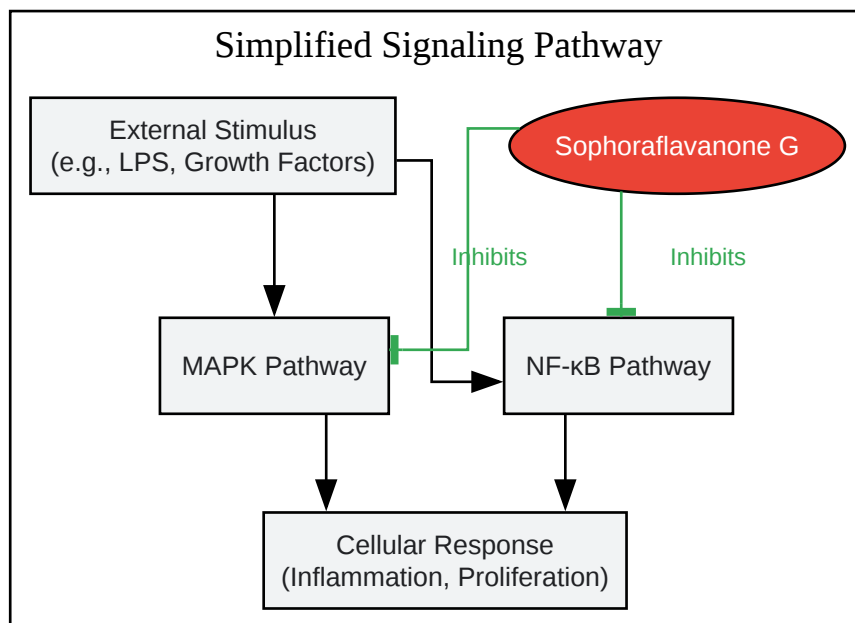


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Caption: Workflow for preparing Sophoraflavanone G solutions.

Signaling Pathway Inhibition by Sophoraflavanone G

Sophoraflavanone G has been shown to exert its anti-inflammatory and anti-cancer effects by modulating key signaling pathways. For instance, it can suppress the MAPK-related pathways to induce apoptosis in cancer cells[1][2]. In inflammatory responses, it has been observed to inhibit the NF- κ B and MAPK signaling pathways[7].



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Caption: Inhibition of MAPK and NF- κ B pathways by Sophoraflavanone G.

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